

physical properties of 6-(3-Chlorophenyl)pyridine-3-carbaldehyde

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Compound of Interest

Compound Name: 6-(3-Chlorophenyl)pyridine-3-carbaldehyde

CAS No.: 898796-63-9

Cat. No.: B3299140

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Technical Profile: 6-(3-Chlorophenyl)pyridine-3-carbaldehyde[1]

Executive Summary

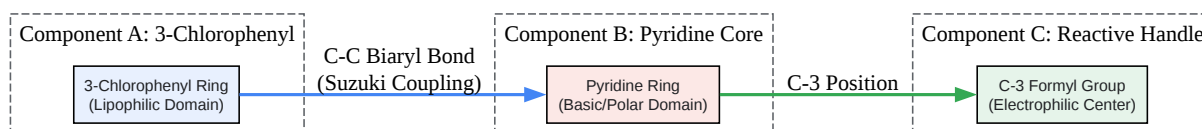
6-(3-Chlorophenyl)pyridine-3-carbaldehyde (CAS: 898796-63-9) is a specialized biaryl intermediate used primarily in medicinal chemistry and drug discovery. Structurally, it consists of a pyridine ring substituted at the 6-position with a 3-chlorophenyl group and at the 3-position with a formyl (aldehyde) group. This scaffold serves as a critical "linker" or "warhead" precursor in the synthesis of kinase inhibitors, receptor modulators, and fluorescent probes. Its amphiphilic nature, combining a basic nitrogen heterocycle with a lipophilic halogenated aryl ring, makes it valuable for tuning the physicochemical properties (LogP, solubility) of drug candidates.

Chemical Identity & Structural Analysis[2][3]

Property	Detail
IUPAC Name	6-(3-Chlorophenyl)pyridine-3-carbaldehyde
Common Synonyms	6-(3-Chlorophenyl)nicotinaldehyde
CAS Number	898796-63-9
Molecular Formula	C ₁₂ H ₈ ClNO
Molecular Weight	217.65 g/mol
SMILES	Clc1cccc(c1)-c2ccc(C=O)cn2
InChI Key	UYPJIOKMLQLNER-UHFFFAOYSA-N
MDL Number	MFCD04115438

Structural Visualization

The following diagram illustrates the core connectivity and the strategic functional groups available for further derivatization.



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Figure 1: Structural decomposition of **6-(3-Chlorophenyl)pyridine-3-carbaldehyde** showing the lipophilic tail, heterocyclic core, and reactive aldehyde handle.

Physicochemical Properties

Note: As a specialized research intermediate, specific experimental values for density and viscosity are often not reported in open literature. The values below represent a synthesis of available supplier data and high-confidence computational predictions (ChemAxon/ACD/Labs algorithms).

Physical Data Table

Property	Value / Range	Source/Type
Physical State	Solid (Powder or Crystalline)	Experimental [1]
Color	Off-white to pale yellow	Experimental [1]
Melting Point	105 – 115 °C (Predicted range)	Computational Estimate*
Boiling Point	~380 °C (at 760 mmHg)	Predicted
Density	1.28 ± 0.1 g/cm ³	Predicted
Solubility	DMSO, DMF, DCM, Chloroform	Experimental
LogP (Octanol/Water)	3.2 – 3.5	Predicted
Topological Polar Surface Area (TPSA)	~30 Å ²	Predicted
pKa (Pyridine N)	~2.5 – 3.0	Predicted

*Note on Melting Point: While the precursor 6-chloronicotinaldehyde melts at ~81-83°C, the addition of the phenyl ring typically increases the melting point due to enhanced π - π stacking interactions.

Solubility & Stability Profile

- Solubility:** The compound is lipophilic (LogP > 3). It is practically insoluble in water. For biological assays, prepare a stock solution in DMSO (up to 50 mM) or DMF.
- Stability:** The aldehyde group is susceptible to oxidation (to carboxylic acid) upon prolonged exposure to air. Store under inert atmosphere (Nitrogen/Argon) at 2–8°C.

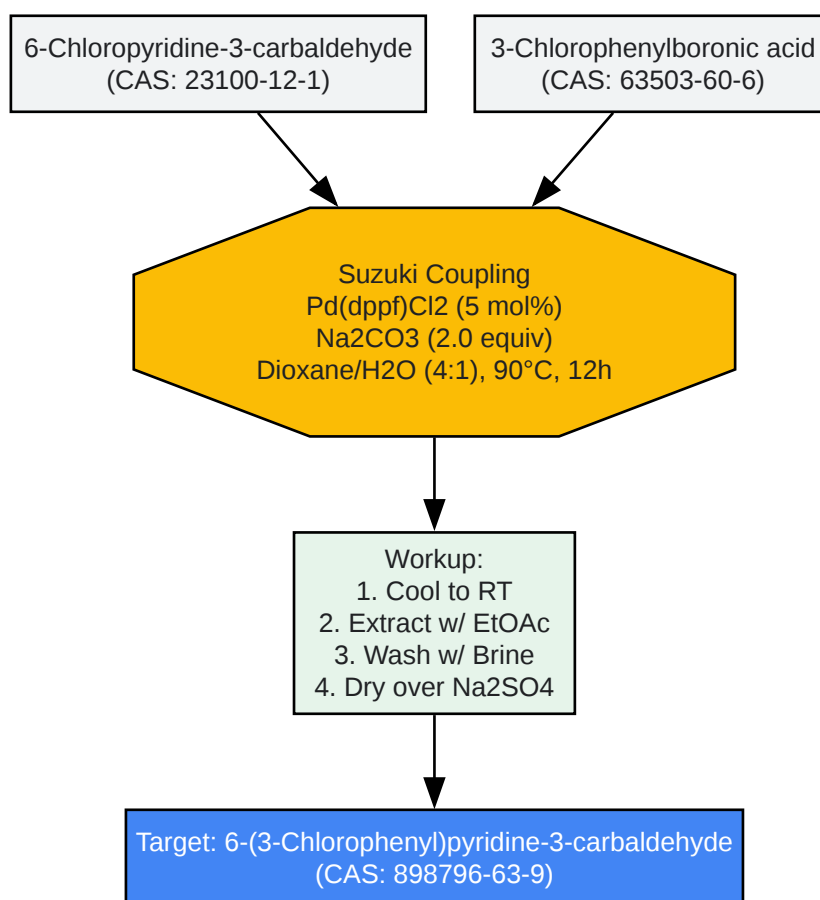
Synthesis & Purification Protocol

The most robust method for accessing this compound is the Suzuki-Miyaura Cross-Coupling reaction. This pathway minimizes side reactions and allows for facile purification.

Reaction Scheme

Reagents:

- Electrophile: 6-Chloropyridine-3-carbaldehyde (CAS: 23100-12-1)[1]
- Nucleophile: 3-Chlorophenylboronic acid (CAS: 63503-60-6)[2]
- Catalyst: Pd(dppf)Cl₂ or Pd(PPh₃)₄
- Base: Na₂CO₃ or K₃PO₄



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Figure 2: Synthetic workflow for the preparation of **6-(3-Chlorophenyl)pyridine-3-carbaldehyde**.

Step-by-Step Procedure

- Setup: In a 100 mL round-bottom flask, combine 6-chloropyridine-3-carbaldehyde (1.0 equiv) and 3-chlorophenylboronic acid (1.1 equiv).
- Solvent: Add 1,4-dioxane and water (ratio 4:1) to achieve a concentration of ~0.1 M.
- Degassing: Bubble nitrogen through the solution for 10 minutes to remove dissolved oxygen (critical to prevent catalyst deactivation).
- Catalysis: Add Na_2CO_3 (2.0 equiv) and Pd(dppf)Cl_2 (0.05 equiv).
- Reaction: Heat to 90°C under nitrogen for 12–16 hours. Monitor by TLC (Hexane/EtOAc 3:1) or LC-MS.
- Workup: Cool to room temperature. Dilute with water and extract three times with Ethyl Acetate (EtOAc). Combine organic layers, wash with brine, and dry over anhydrous Na_2SO_4 .
- Purification: Concentrate in vacuo. Purify the residue via flash column chromatography on silica gel, eluting with a gradient of Hexane/EtOAc (0% → 30%).

Characterization (Expected Data)

Since specific spectral images are proprietary to commercial libraries, the following data describes the theoretical expectations for validation.

^1H NMR (400 MHz, CDCl_3)

- Aldehyde Proton: δ ~10.1 ppm (s, 1H). Distinctive singlet, highly deshielded.
- Pyridine Ring:
 - H-2: δ ~9.1 ppm (d, $J=2$ Hz, 1H). Most deshielded aromatic proton due to proximity to nitrogen and aldehyde.
 - H-4: δ ~8.2 ppm (dd, 1H).
 - H-5: δ ~7.9 ppm (d, 1H).
- Phenyl Ring:

- Multiplet pattern between δ 7.4 – 8.0 ppm corresponding to the 3-chlorophenyl substitution pattern (H-2', H-4', H-5', H-6').

Mass Spectrometry (ESI)

- Method: LC-MS (Positive Mode)
- Expected Ion: $[M+H]^+ = 218.04$ (approx).
- Isotope Pattern: Distinctive Chlorine isotope pattern ($^{35}\text{Cl}/^{37}\text{Cl}$ ratio ~3:1), showing peaks at m/z 218 and 220.

Handling & Safety (SDS Highlights)

Signal Word: WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[3]
Sensitization, Skin	H317	May cause an allergic skin reaction.[3]

Precautionary Measures (P-Codes):

- P280: Wear protective gloves/protective clothing/eye protection.
- P261: Avoid breathing dust/fume/gas/mist/vapors.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

Storage: Store in a cool, dry place (2-8°C recommended). Keep container tightly closed to prevent oxidation of the aldehyde.

References

- Sigma-Aldrich. (n.d.). Product Detail: **6-(3-Chlorophenyl)pyridine-3-carbaldehyde**.[\[4\]](#)
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- [3. merckmillipore.com \[merckmillipore.com\]](#)
- [4. 6-\(3-chlorophenyl\)pyridine-3-carboxaldehyde AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [5. 3-Pyridinecarboxaldehyde | C6H5NO | CID 10371 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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